

what is disodium phthalate used for in industry

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Compound Focus: Disodium phthalate

CAS No.: 15968-01-1

Cat. No.: S567372

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Chemical Profile of Disodium Phthalate

The table below summarizes the key technical data for **disodium phthalate** (CAS 15968-01-1) from manufacturer and supplier specifications [1] [2] [3].

Property	Specification / Value
CAS Number	15968-01-1
Molecular Formula	$C_8H_4Na_2O_4$
Molecular Weight	210.094 - 210.096 g/mol
Physical Form	White crystalline powder
Purity	≥95.0%
Melting Point	~230°C
Synonyms	Phthalic acid disodium salt; Sodium phthalate; 1,2-benzenedicarboxylic acid, disodium salt

Primary Industrial Use and Experimental Protocol

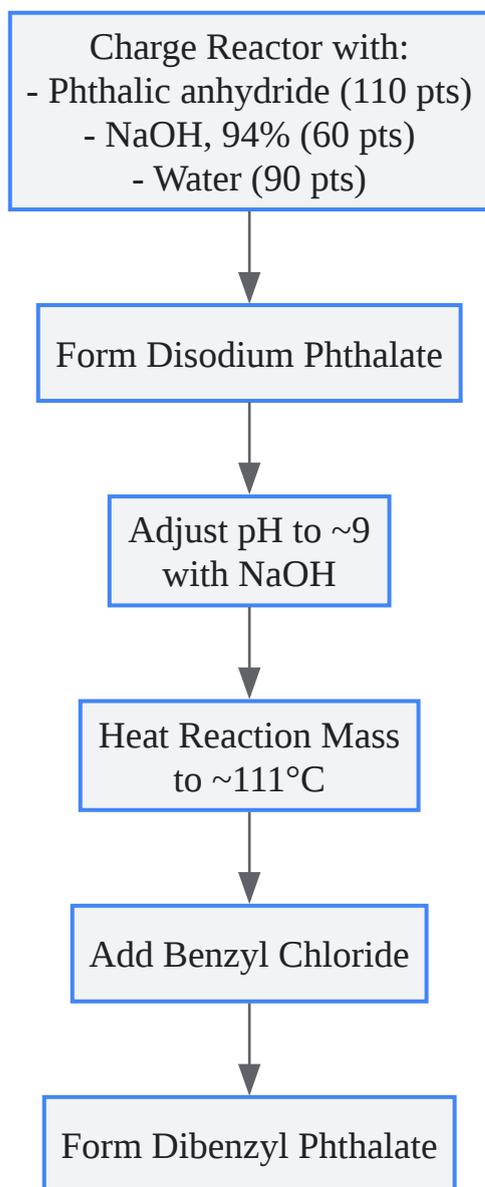
The most clearly documented use of **disodium phthalate** identified is as a precursor or intermediate in chemical synthesis.

Use as a Chemical Intermediate

A key application is in the preparation of other chemical compounds. One patent details its use in synthesizing **dibenzyl phthalate** [4]. In this process, **disodium phthalate** reacts with benzyl chloride to form the desired ester.

Detailed Experimental Synthesis Protocol

The following workflow, based on the patent, outlines the methodology for using **disodium phthalate** to synthesize dibenzyl phthalate [4]:



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*Diagram of the synthesis process for dibenzyl phthalate from **disodium phthalate**.*

Key Reaction Details:

- **pH Control:** The reaction is conducted in an aqueous solution maintained within a specific **pH range of 8.2 to 10**. The pH is controlled by adding an alkali metal base (e.g., sodium hydroxide) as required [4].
- **Reaction Medium:** The process occurs in an **aqueous solution**, which can be advantageous from a safety and environmental perspective compared to organic solvents [4].

Safety and Regulatory Context of Phthalates

It is important to distinguish **disodium phthalate** from **phthalate esters**, which are a class of chemicals with established industrial applications and regulatory scrutiny.

- **Different Compounds: Disodium phthalate** is a **salt of phthalic acid**. It is not the same as phthalate esters like DEP, DBP, or DIDP, which are used as plasticizers, solvents, and fixatives in cosmetics and plastics [5] [6] [7].
- **Regulatory Status of Phthalate Esters:** Some phthalate esters are controversial due to potential health and environmental effects. However, regulatory agencies have noted that based on available safety information, certain types like Diethyl Phthalate (DEP) do not present a known safety risk in cosmetics at current usage levels [6]. Many cosmetic brands, like Clarins, have chosen to eliminate all phthalates, including DEP, from their formulas as a precaution [5].

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References

1. China Disodium CAS:15968-01-1 manufacturer supplier... Phthalate [nbinno.com]
2. 95.0+%, TCI America 25... | Fisher Scientific Disodium Phthalate [fishersci.com]
3. 95.0+%, TCI America™ | Fisher Scientific Disodium Phthalate [fishersci.ca]
4. US3012065A - Preparation of dibenzyl phthalate - Google Patents [patents.google.com]
5. Silicones, parabens and sulphates: we explain them all. - Clarins [clarins.co.uk]
6. in Phthalates | FDA | U.S. Food and Drug Administration Cosmetics [fda.gov]
7. Diisodecyl phthalate 68515-49-1 ISO 9001:2015 | China | Manufacturer [chemicalbook.com]

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